

# Application Notes and Protocols: Fluorescent Brightener 135 for DNA Visualization

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## Compound of Interest

Compound Name: *Fluorescent Brightener 135*

CAS No.: *1041-00-5*

Cat. No.: *B090793*

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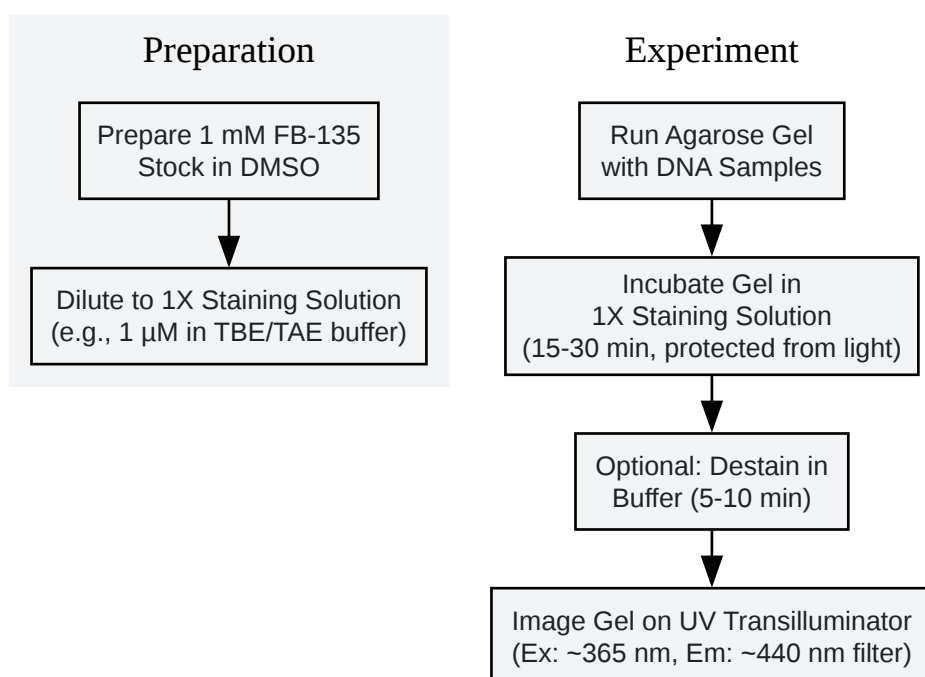
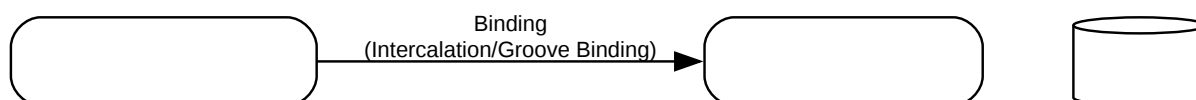
## Introduction

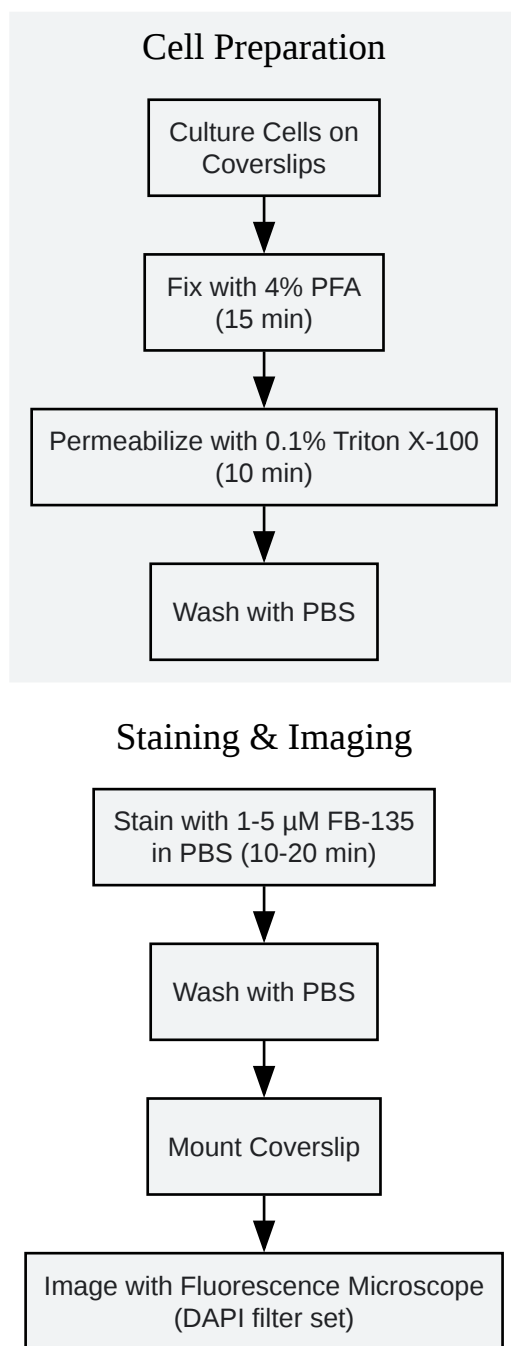
**Fluorescent Brightener 135** (FB-135), a stilbene-benzoxazole derivative, is a commercially available fluorescent compound traditionally used as a whitening agent in textiles and plastics. Its chemical structure, featuring planar aromatic rings, suggests a potential for intercalation or groove binding with double-stranded DNA (dsDNA). This document provides detailed, albeit hypothetical, application notes and protocols for the use of **Fluorescent Brightener 135** as a fluorescent probe for DNA visualization. The presented methodologies are based on the known photophysical properties of FB-135 and the documented behavior of structurally similar compounds that have been investigated as DNA probes. It is crucial to note that these protocols serve as a starting point and will require optimization for specific experimental conditions and applications.

## Principle of Action

**Fluorescent Brightener 135** is a non-ionic, hydrophobic molecule. It is hypothesized that upon binding to DNA, likely through intercalation between base pairs or binding within the minor

groove, the molecule's conformation becomes more rigid and it is shielded from the aqueous environment. This restriction of intramolecular motion and reduced non-radiative decay pathways is expected to lead to a significant enhancement of its fluorescence quantum yield, making it a "light-up" probe for DNA. The interaction is likely driven by a combination of hydrophobic and van der Waals forces.





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